

Technical Support Center: Synthesis of 1-(Acetyl-d3)adamantane

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Compound of Interest

Compound Name: 1-(Acetyl-d3)adamantane

Cat. No.: B15294557

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in improving the yield of **1-(Acetyl-d3)adamantane** synthesis.

Experimental Protocol: Friedel-Crafts Acylation of Adamantane

This protocol details the synthesis of **1-(Acetyl-d3)adamantane** via the Friedel-Crafts acylation of adamantane with acetyl-d3 chloride.

Materials:

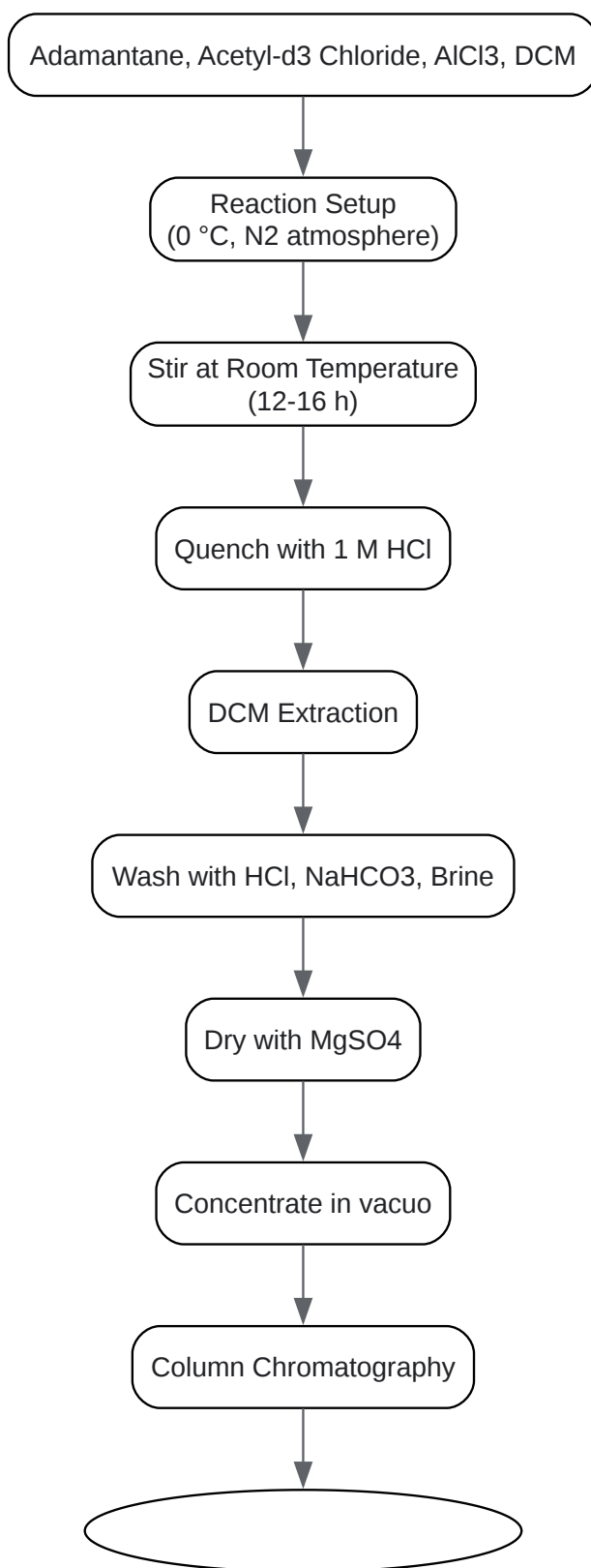
- Adamantane
- Acetyl-d3 chloride (CD_3COCl)
- Anhydrous aluminum chloride (AlCl_3)
- Anhydrous dichloromethane (DCM)
- Hydrochloric acid (HCl), 1 M solution
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)

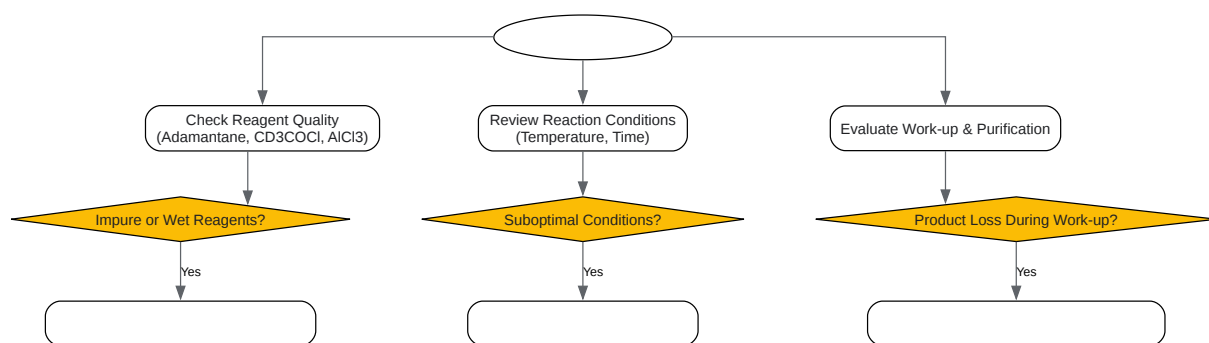
- Anhydrous magnesium sulfate (MgSO_4)
- Hexane
- Ethyl acetate

Procedure:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add adamantane (1.0 eq).
- **Solvent and Catalyst Addition:** Add anhydrous dichloromethane (DCM) to dissolve the adamantane. Cool the mixture to 0 °C in an ice bath. Carefully add anhydrous aluminum chloride (1.2 eq) portion-wise, ensuring the temperature remains below 5 °C.
- **Acylating Agent Addition:** Dissolve acetyl-d₃ chloride (1.1 eq) in anhydrous DCM and add it to the dropping funnel. Add the acetyl-d₃ chloride solution dropwise to the reaction mixture over 30 minutes, maintaining the temperature at 0 °C.
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 12-16 hours. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:** Cool the reaction mixture to 0 °C and slowly quench the reaction by the dropwise addition of 1 M HCl.
- **Extraction:** Separate the organic layer. Extract the aqueous layer with DCM (3 x 50 mL). Combine the organic layers.
- **Washing:** Wash the combined organic layers with 1 M HCl, saturated NaHCO_3 solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure **1-(Acetyl-d₃)adamantane**.

Experimental Workflow Diagram





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